

Synthesis of 1,1-Diethenyl-cyclopropane: A Technical Guide

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Compound of Interest

Compound Name: Cyclopropane, 1,1-diethenyl-

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Abstract

1,1-Diethenyl-cyclopropane, also known as 1,1-divinylcyclopropane, is a strained cyclic hydrocarbon of significant interest in organic synthesis due to its unique reactivity and potential as a building block for more complex molecules. Its strained three-membered ring and conjugated diene-like system make it a valuable precursor in various chemical transformations, including rearrangement reactions and polymerizations. This technical guide provides a comprehensive overview of the plausible synthetic pathways for 1,1-diethenyl-cyclopropane, complete with detailed experimental protocols derived from analogous reactions, and quantitative data where available.

Introduction

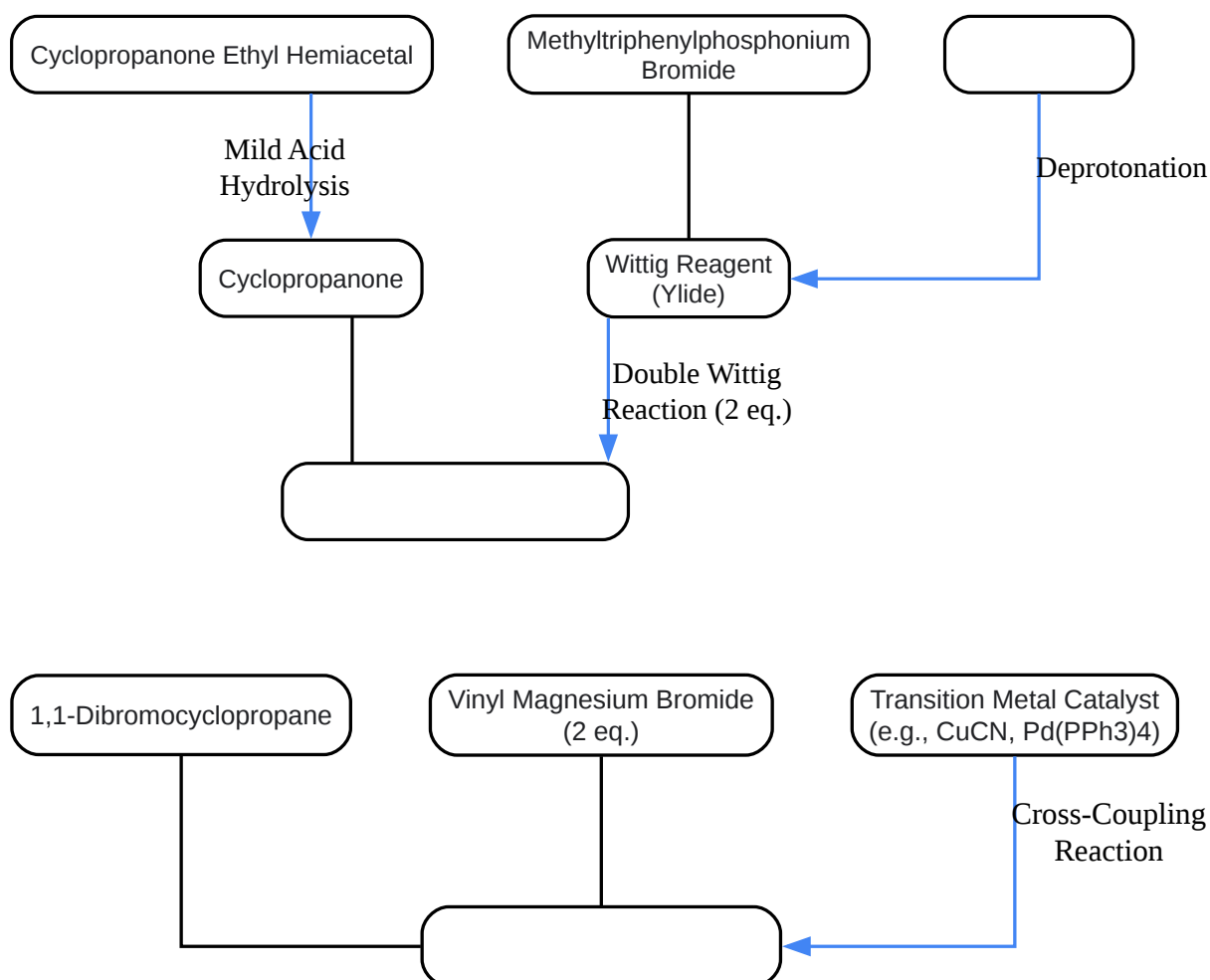
The synthesis of substituted cyclopropanes is a well-established field in organic chemistry. However, the preparation of the parent 1,1-diethenyl-cyclopropane presents unique challenges due to the potential for competing side reactions and the inherent instability of the target molecule. This guide will explore the most promising synthetic routes, focusing on methodologies that offer good yields and purity.

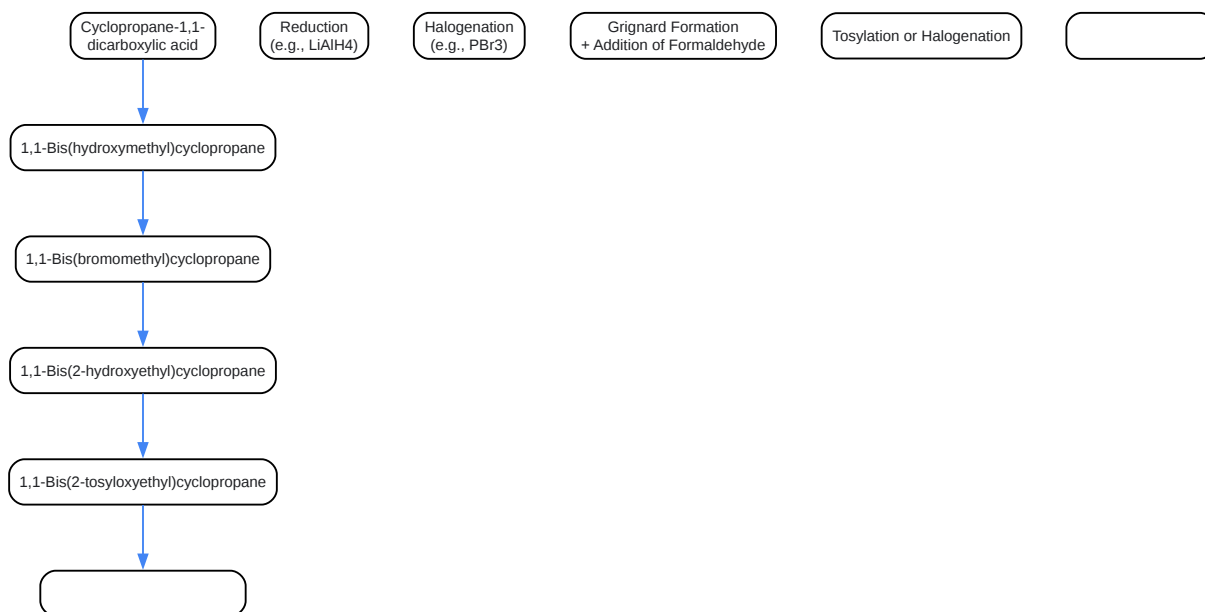
Synthesis Pathways

Several strategic approaches can be envisioned for the synthesis of 1,1-diethenyl-cyclopropane. The most viable methods start from readily available cyclopropane precursors and involve the introduction of the two vinyl groups in the final steps.

Pathway 1: Double Wittig Reaction from Cyclopropanone

A highly convergent and logical route to 1,1-diethenyl-cyclopropane is the double Wittig reaction on cyclopropanone. Cyclopropanone itself is unstable, so a stable precursor such as cyclopropanone ethyl hemiacetal is often used.^[1]





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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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